

# Health and Safety Considerations for Handling 4-Vinylbiphenyl: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Vinylbiphenyl

Cat. No.: B1584822

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **4-Vinylbiphenyl** (also known as 4-phenylstyrene). Due to its chemical properties and potential hazards, a thorough understanding and implementation of safety protocols are imperative for all personnel working with this compound. This document summarizes key data from safety data sheets (SDS) and outlines general best practices for laboratory safety.

## Physicochemical and Hazard Profile

**4-Vinylbiphenyl** is a solid organic compound with specific properties that necessitate careful handling.<sup>[1]</sup> A summary of its key physical and chemical properties is provided below.

Table 1: Physical and Chemical Properties of **4-Vinylbiphenyl**

Property	Value
Appearance	Cream solid[1]
Molecular Formula	C14H12[1]
Molecular Weight	180.25 g/mol [1]
Melting Point	115 - 116 °C / 239 - 240.8 °F[1]
Boiling Point	No information available[1]
Flash Point	No information available[1]
Solubility	No information available[1]
Stability	Moisture sensitive[1]

The primary hazards associated with **4-Vinylbiphenyl** are skin, eye, and respiratory irritation, and it is harmful if swallowed.[2][3] It is also recognized as being very toxic to aquatic life with long-lasting effects.[3]

Table 2: GHS Hazard Information for **4-Vinylbiphenyl**

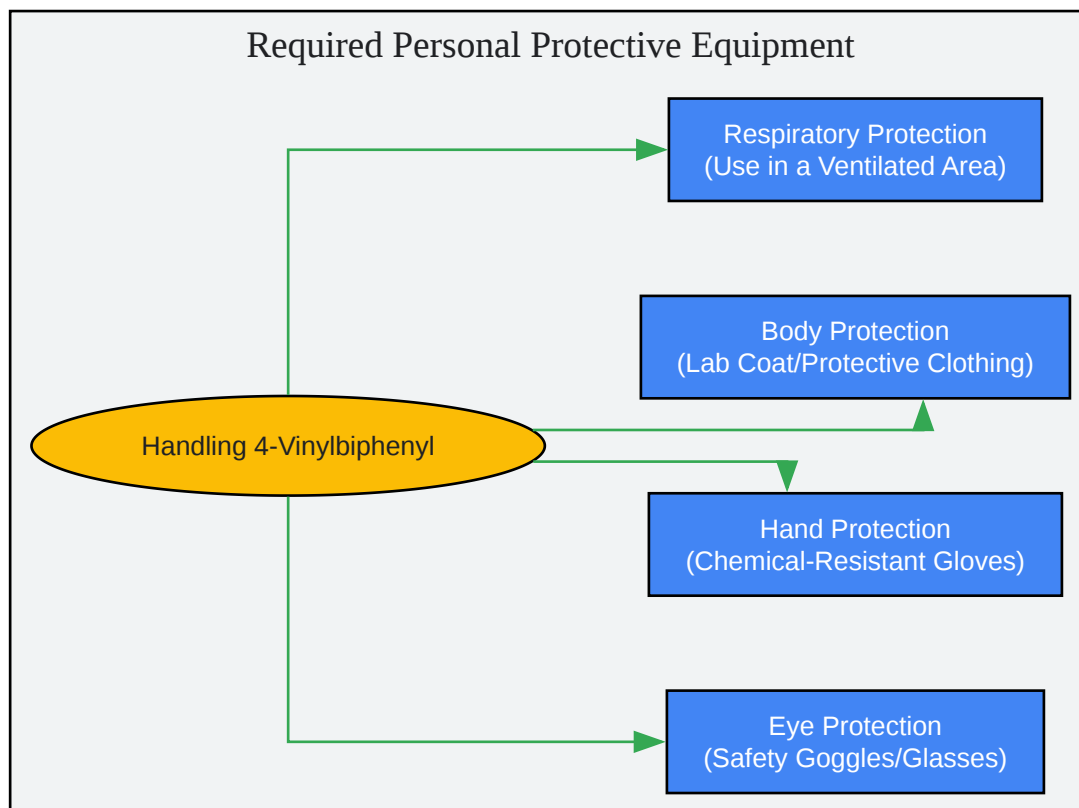
Hazard Class	Hazard Statement
Acute toxicity, Oral	Harmful if swallowed.[2]
Skin irritation	Causes skin irritation.[2][3]
Eye irritation	Causes serious eye irritation.[2][3]
Specific target organ toxicity — single exposure	May cause respiratory irritation.[2][3]
Hazardous to the aquatic environment, long-term hazard	May cause long lasting harmful effects to aquatic life.[4]

## Health and Safety Recommendations

Given the identified hazards, strict adherence to safety protocols is crucial when handling **4-Vinylbiphenyl**.

## Personal Protective Equipment (PPE)

The following diagram outlines the essential personal protective equipment required when working with **4-Vinylbiphenyl**.



[Click to download full resolution via product page](#)

Caption: Essential PPE for handling **4-Vinylbiphenyl**.

## Safe Handling and Storage

To minimize exposure and ensure stability, the following handling and storage procedures should be followed:

- Handling:
  - Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
  - Avoid ingestion and inhalation.<sup>[1]</sup>

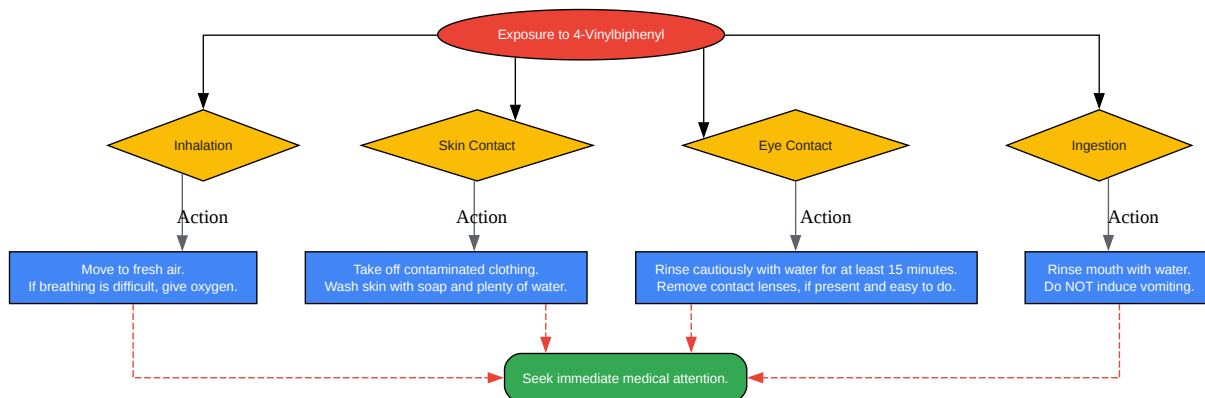
- Prevent dust formation.[\[1\]](#)
- Use only in a well-ventilated area, such as a chemical fume hood.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Storage:
  - Store in a tightly closed container in a dry and well-ventilated place.
  - Protect from moisture as the compound is moisture-sensitive.[\[1\]](#)
  - Store at 2-8°C.[\[5\]](#)
  - Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

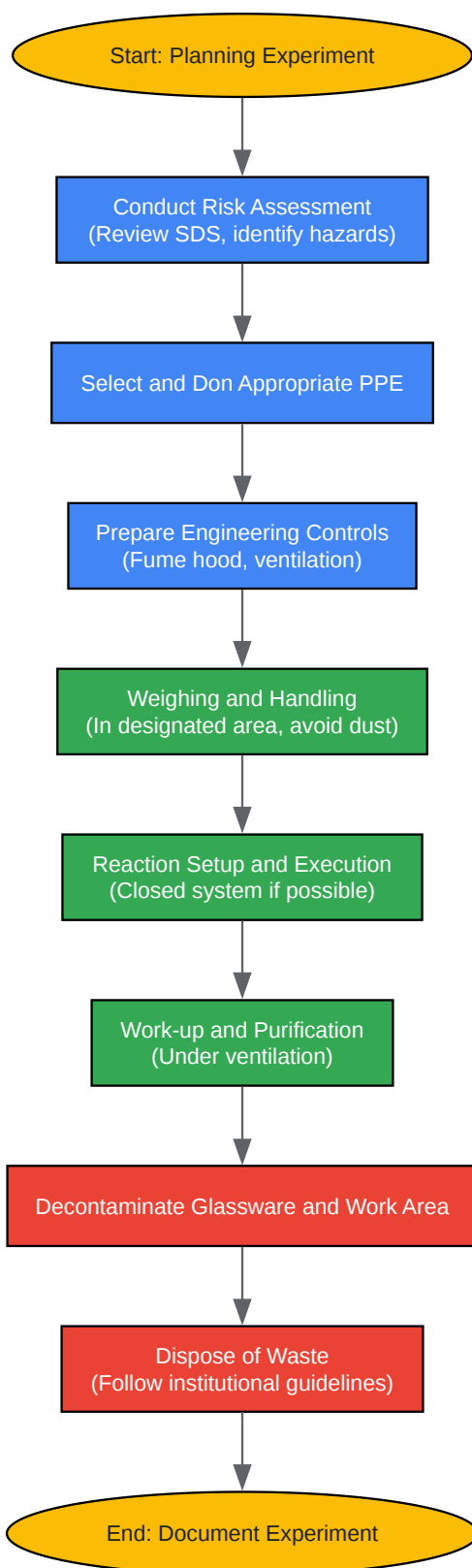
## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

## First-Aid Measures

The following decision tree outlines the initial first-aid steps to be taken upon exposure to **4-Vinylbiphenyl**.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. p-Vinylbiphenyl | C<sub>14</sub>H<sub>12</sub> | CID 16883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Vinylbiphenyl 4-Phenylstyrene 2350-89-2 [sigmaaldrich.com]
- To cite this document: BenchChem. [Health and Safety Considerations for Handling 4-Vinylbiphenyl: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584822#health-and-safety-considerations-for-handling-4-vinylbiphenyl]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)